

A Head-to-Head In Vitro Comparison of Matrix Metalloproteinase (MMP) Inhibitors

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Compound of Interest

Compound Name: MMP2-IN-2

Cat. No.: B1680237

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective in vitro comparison of several prominent matrix metalloproteinase (MMP) inhibitors. The following sections detail their inhibitory potency against a panel of MMPs, the experimental protocols for assessing their activity, and visualizations of the underlying biological and experimental processes.

Data Presentation: Comparative Inhibitory Activity

The inhibitory potential of broad-spectrum MMP inhibitors is commonly quantified by their half-maximal inhibitory concentration (IC₅₀). The data presented in the table below summarizes the in vitro IC₅₀ values for several well-characterized MMP inhibitors against a range of MMP subtypes. Lower IC₅₀ values are indicative of greater potency.

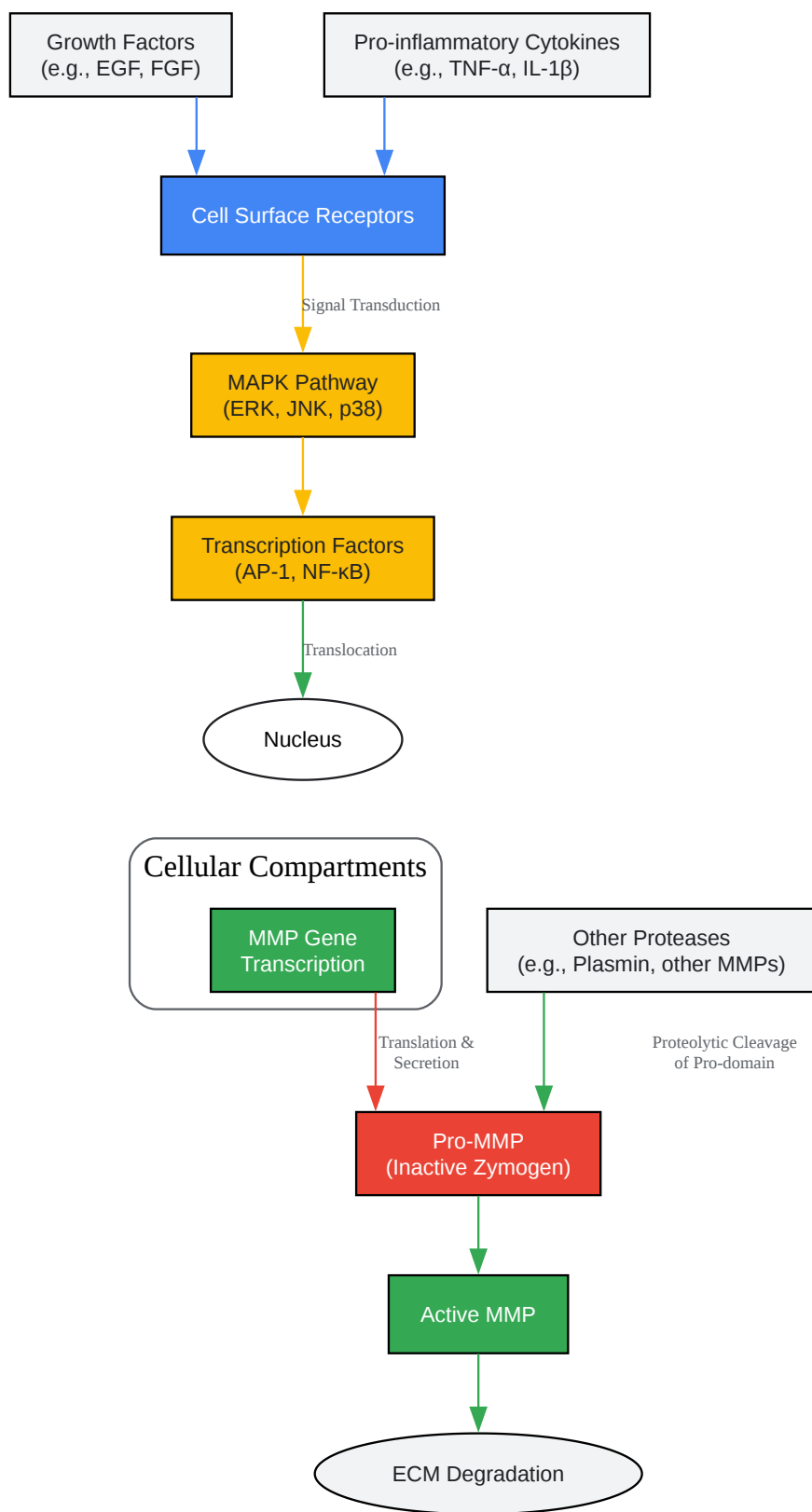
MMP Inhibitor	MMP-1 (Collage nase-1)	MMP-2 (Gelatin ase-A)	MMP-3 (Strome lysin-1)	MMP-7 (Matrily sin)	MMP-9 (Gelatin ase-B)	MMP-13 (Collage nase-3)	MMP-14 (MT1- MMP)
Batimast at (BB- 94)	3 nM[1]	4 nM[1]	20 nM[1]	6 nM[1]	4 nM[1]	-	-
Marimast at (BB- 2516)	-	-	-	-	-	-	-
Prinomas tat (AG- 3340)	-	Selective	Selective	-	Selective	Selective	Selective
Tanomas tat (BAY 12-9566)	Not Inhibited	Inhibited	Inhibited	-	Inhibited	Inhibited	-
Ilomastat (GM6001)	Inhibited	Inhibited	-	-	Inhibited	-	-

Note: A hyphen (-) indicates that data was not readily available in the searched literature. "Inhibited" or "Selective" indicates reported activity, but specific IC50 values were not found in the provided search results.

Mandatory Visualization

MMP Activation Signaling Pathway

The activation of MMPs is a critical step in their biological function and a key target for therapeutic intervention. The following diagram illustrates a simplified signaling cascade leading to MMP activation.

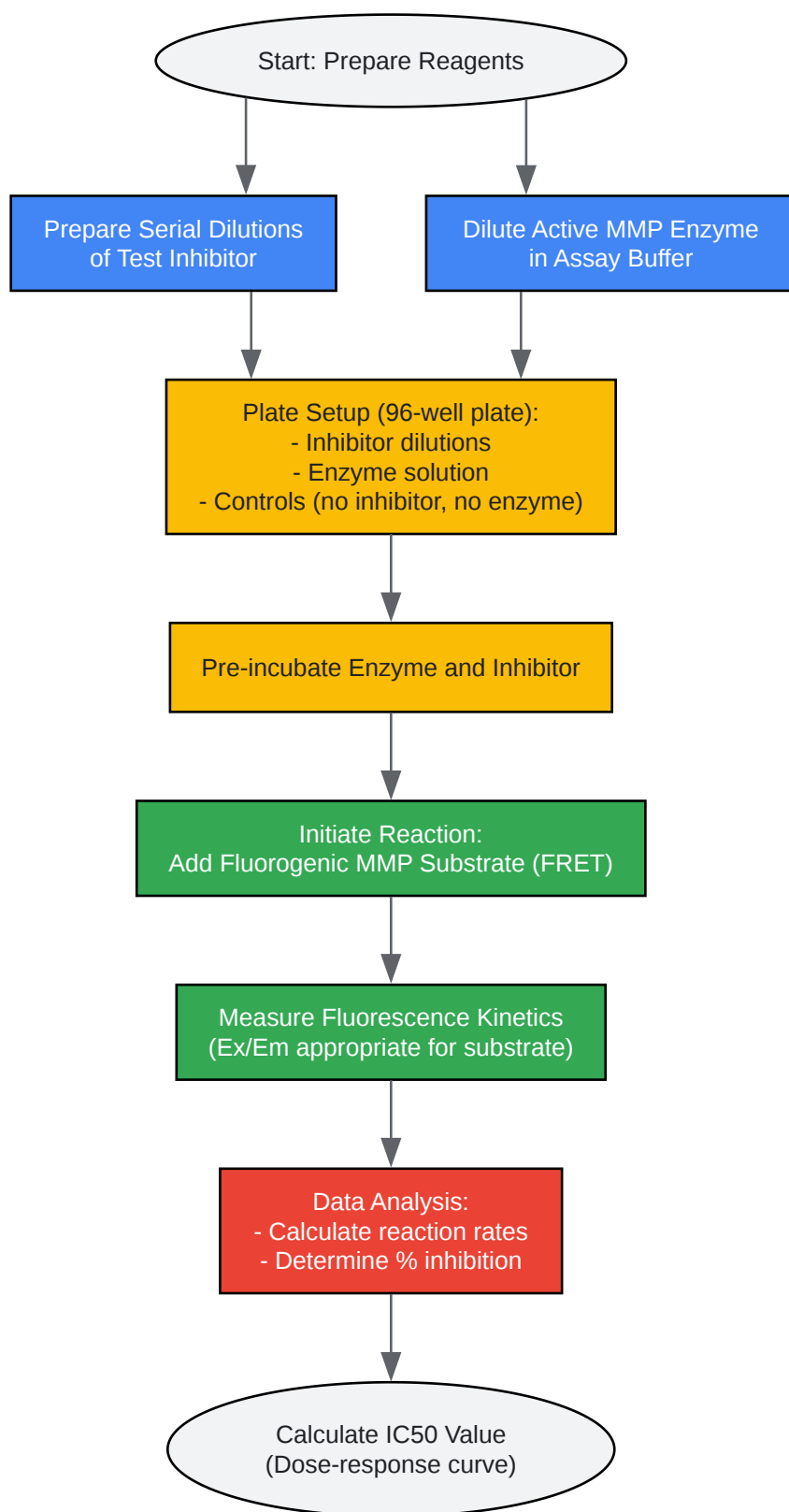


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Caption: Simplified signaling pathway of MMP activation.

Experimental Workflow for In Vitro MMP Inhibition Assay

The following diagram outlines the typical workflow for determining the IC₅₀ of an MMP inhibitor using a fluorometric assay.



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References

- 1. medchemexpress.com [medchemexpress.com]
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